

How to dissolve Trimethoprim in DMSO and aqueous buffers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methioprim*

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Technical Support Center: Dissolving Trimethoprim

This guide provides detailed protocols and troubleshooting advice for dissolving trimethoprim in dimethyl sulfoxide (DMSO) and various aqueous buffers.

Solubility Data Summary

Trimethoprim is a weak base, and its solubility is highly dependent on the solvent and pH. The following table summarizes its solubility in common laboratory solvents.

Solvent	Temperature	Solubility	Concentration (mM)	Reference
DMSO	Room Temp.	20 - 122 mg/mL	68.9 - 420.2 mM	[1] [2] [3] [4]
Water	25 °C	~0.4 mg/mL	~1.38 mM	[3] [5]
Water (pH 8.54)	32 °C	~0.5 mg/mL	~1.72 mM	[6] [7]
Water (pH 5.5)	32 °C	~15.5 mg/mL	~53.4 mM	[6] [7]
1:1 DMSO:PBS (pH 7.2)	Room Temp.	~0.5 mg/mL	~1.72 mM	[1]
Ethanol	Room Temp.	~2.6 mg/mL	~8.96 mM	[3]
Methanol	Room Temp.	~12.1 mg/mL	~41.7 mM	[3]

Experimental Protocols

Protocol 1: Preparing a Concentrated Stock Solution in DMSO

This protocol is recommended for creating a stable, concentrated stock solution for long-term storage and subsequent dilution into aqueous media.

Materials:

- Trimethoprim powder (MW: 290.32 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Water bath (optional, set to 37°C)
- Sterile 0.22 µm syringe filter (for cell culture applications)
- Sterile, light-protected microcentrifuge tubes for aliquots

Procedure:

- Calculation: Determine the mass of trimethoprim required for your desired concentration and volume.
 - Example: To prepare 10 mL of a 50 mg/mL stock solution, you need: $10 \text{ mL} * 50 \text{ mg/mL} = 500 \text{ mg}$ of trimethoprim.
- Weighing: Accurately weigh the calculated amount of trimethoprim powder and transfer it to a sterile conical tube.
- Dissolution: Add the required volume of anhydrous DMSO to the tube. Cap the tube securely and vortex at room temperature until the powder is completely dissolved.^[8] The solution should be clear.
 - Troubleshooting: If dissolution is slow, gentle warming in a 37°C water bath or sonication can be used to facilitate the process.^{[2][8]} Avoid overheating. Using fresh, anhydrous DMSO is crucial, as absorbed moisture can reduce solubility.^{[4][8]}
- Sterilization (for cell culture): If the stock solution is intended for sterile applications, it must be filter-sterilized. Draw the solution into a sterile syringe, attach a 0.22 µm sterile filter, and dispense it into a new sterile container.^[8]
- Aliquoting and Storage: Dispense the stock solution into smaller, sterile, light-protected microcentrifuge tubes. Aliquoting prevents contamination and degradation from repeated freeze-thaw cycles.^[8]
- Storage: Store the aliquots at -20°C for long-term stability (up to one year).^{[2][8]}

Protocol 2: Preparing a Working Solution in Aqueous Buffer

Directly dissolving trimethoprim in neutral or alkaline aqueous buffers is challenging due to its low solubility.^[8] The recommended method is to dilute a concentrated DMSO stock solution.

Materials:

- Trimethoprim stock solution in DMSO (from Protocol 1)
- Aqueous buffer of choice (e.g., PBS, Tris, cell culture medium)

Procedure:

- Dilution: Add the desired volume of the aqueous buffer to your experimental vessel.
- Addition of Trimethoprim: While vortexing or stirring the aqueous buffer, add the required volume of the trimethoprim-DMSO stock solution dropwise. This rapid dilution and mixing helps to prevent immediate precipitation.
- Final Concentration: Be aware that diluting a concentrated DMSO stock into a neutral or alkaline aqueous buffer is a common cause of precipitation.^[8] For maximum solubility in aqueous buffers, it is recommended to first dissolve trimethoprim in DMSO and then dilute it with the aqueous buffer of choice.^[1] Using this method, a solubility of approximately 0.5 mg/mL can be achieved in a 1:1 solution of DMSO:PBS (pH 7.2).^[1]
- Stability: Aqueous solutions of trimethoprim are not stable and should be prepared fresh for each experiment. It is not recommended to store aqueous solutions for more than one day.
^[1]

Troubleshooting and FAQs

Q1: My trimethoprim precipitated out of solution. What went wrong?

A: Precipitation is a common issue and can be caused by several factors:

- High pH: Trimethoprim is a weak base and is poorly soluble in neutral or alkaline aqueous solutions. Its solubility dramatically decreases as the pH increases.^{[5][8]}
- Solvent Choice: Attempting to dissolve trimethoprim directly in water or neutral buffers at high concentrations will likely fail.^[8]
- Supersaturation: Trying to dissolve too much trimethoprim in a given solvent volume can create an unstable, supersaturated solution that precipitates over time.^[8]

- Temperature Drop: A decrease in temperature can lower the solubility of trimethoprim, causing it to crystallize.[\[8\]](#)
- Dilution Shock: Rapidly diluting a concentrated DMSO stock into an aqueous buffer without sufficient mixing can cause localized high concentrations, leading to immediate precipitation.[\[8\]](#)

Q2: How can I redissolve precipitated trimethoprim?

A: First, identify the likely cause using the workflow diagram below.

- If the precipitate is in your DMSO stock, ensure it is not oversaturated. Gentle warming to 37°C and vortexing may redissolve it.[\[8\]](#)
- If precipitation occurred upon dilution into an aqueous buffer, the final concentration may be too high for the buffer's pH. Preparing a fresh, more dilute solution is often the best approach.
- For aqueous solutions, lowering the pH can increase solubility. The maximum solubility is observed around pH 5.5.[\[6\]](#) However, be cautious as altering the pH may interfere with your experiment.[\[8\]](#)

Q3: What is the best way to store trimethoprim solutions?

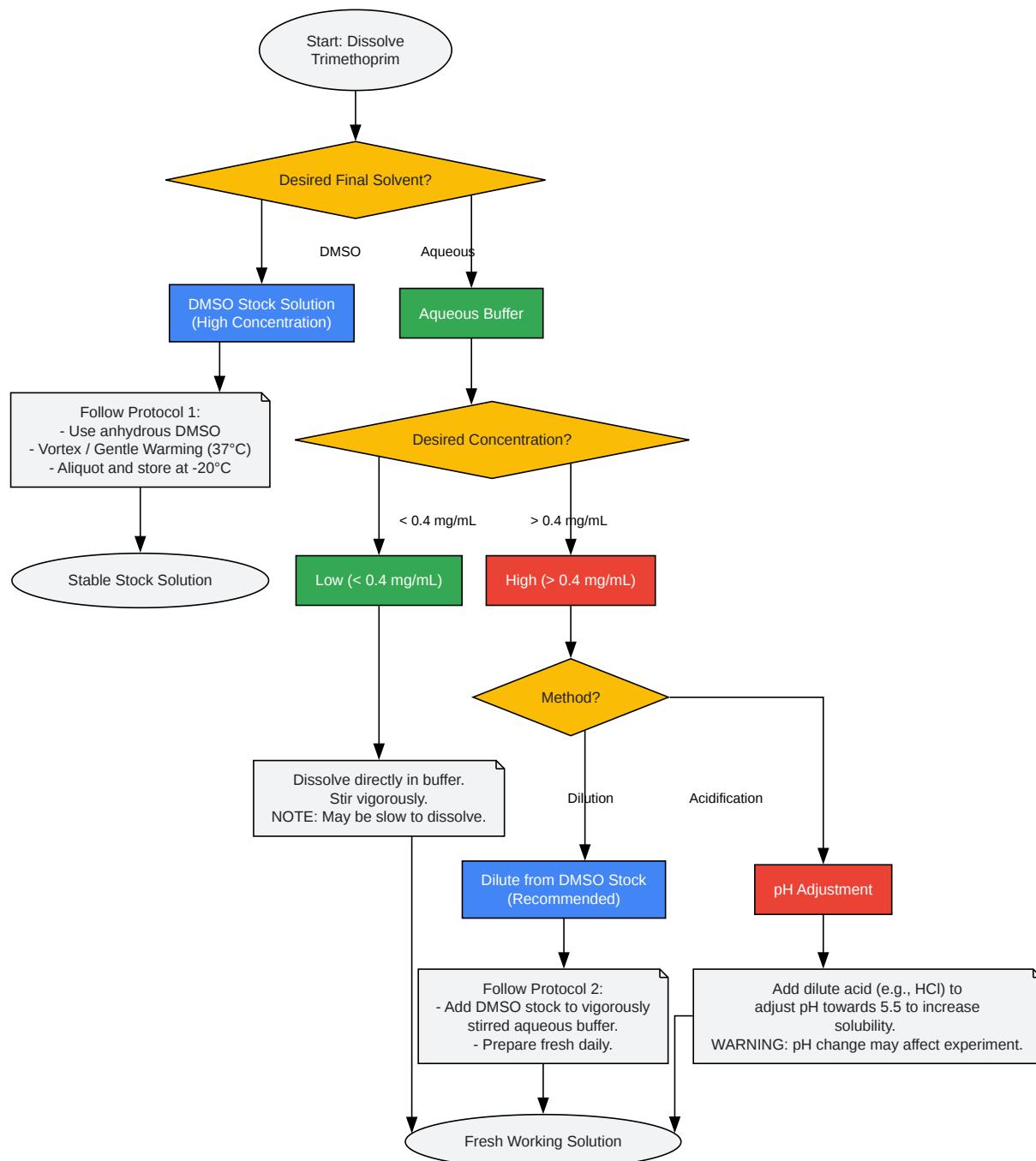
A: Concentrated stock solutions prepared in anhydrous DMSO should be aliquoted into small, single-use volumes and stored at -20°C.[\[8\]](#) This method prevents degradation from multiple freeze-thaw cycles and ensures stability for at least one year.[\[2\]](#)[\[8\]](#) Aqueous working solutions are unstable and should always be prepared fresh before use.[\[1\]](#)

Q4: Can I dissolve trimethoprim directly in water?

A: Only at very low concentrations (around 0.4 mg/mL).[\[3\]](#) To achieve higher concentrations in an aqueous medium, the pH must be lowered. Using a small amount of acid to bring the pH towards 5.5 will significantly increase its solubility.[\[6\]](#)[\[9\]](#)

Dissolution Workflow

The following diagram outlines the decision-making process for dissolving trimethoprim for experimental use.



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Workflow for dissolving Trimethoprim.

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- To cite this document: BenchChem. [How to dissolve Trimethoprim in DMSO and aqueous buffers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b131970#how-to-dissolve-trimethoprim-in-dmso-and-aqueous-buffers>

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